

Ald-Ph-PEG5-Boc: A Comprehensive Technical Guide for Researchers

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This in-depth technical guide provides a comprehensive overview of **Ald-Ph-PEG5-Boc**, a heterobifunctional linker integral to the advancement of targeted protein degradation and other bioconjugation applications. This document details its chemical structure, physicochemical properties, and provides detailed experimental protocols for its application, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

Introduction

Ald-Ph-PEG5-Boc is a versatile linker molecule characterized by three key chemical features: a terminal benzaldehyde group, a polyethylene glycol (PEG) chain of five repeating units, and a tert-butyloxycarbonyl (Boc) protected amine.^[1] This unique combination of functional groups allows for the sequential and controlled conjugation of two different molecules, making it a valuable tool in the field of chemical biology and drug discovery. The PEG spacer enhances the solubility and pharmacokinetic properties of the resulting conjugate.^[1] Its primary application lies in the construction of PROTACs, where it serves to connect a target protein-binding ligand to an E3 ubiquitin ligase-recruiting ligand.^{[1][2]}

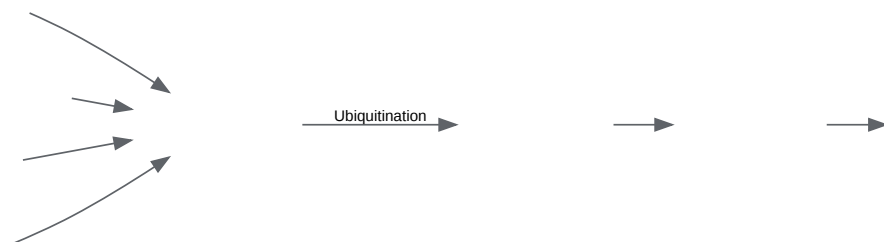
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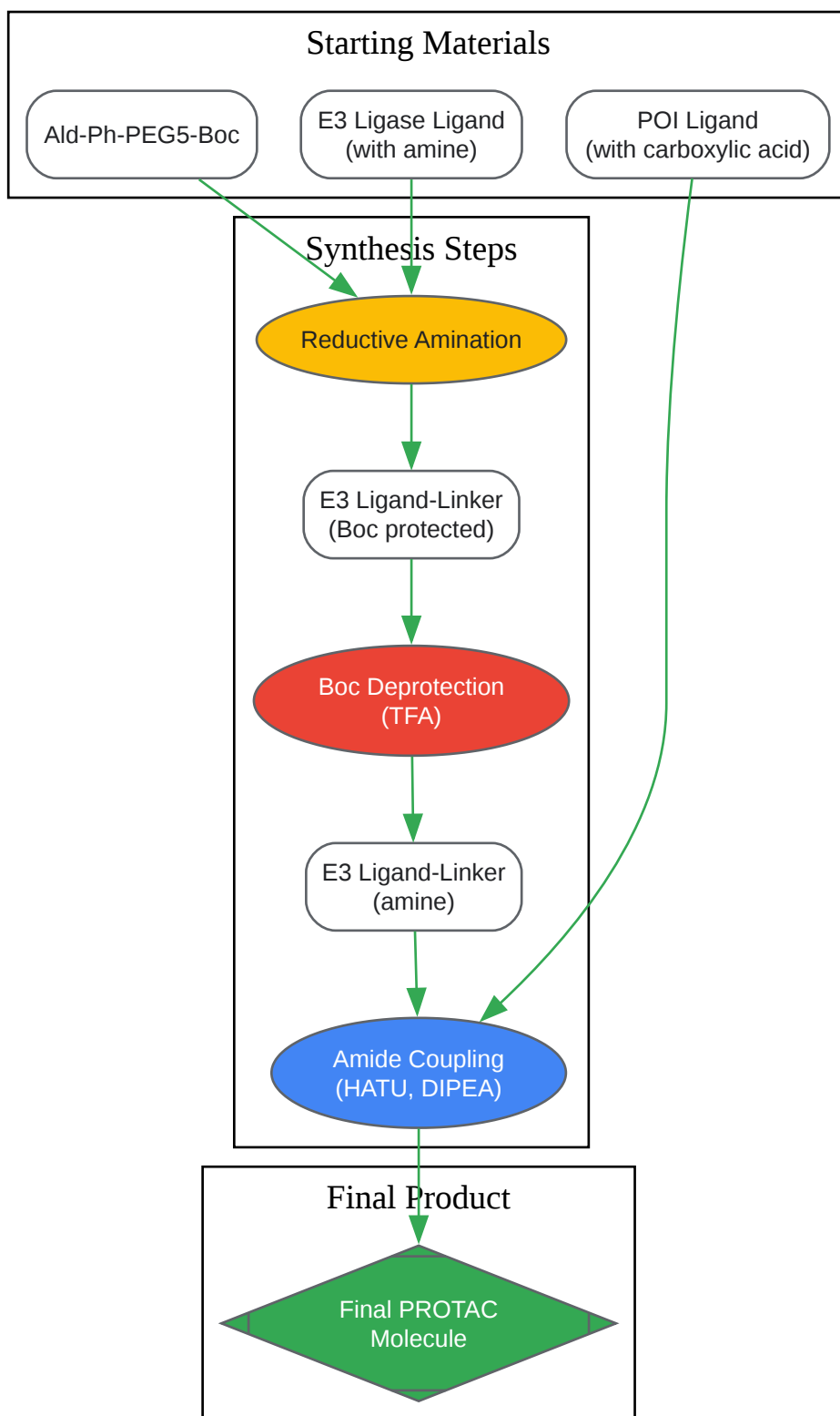
A summary of the key physicochemical properties of **Ald-Ph-PEG5-Boc** is presented in the table below.

Property	Value	Source(s)
Chemical Name	tert-butyl (1-(4-formylphenoxy)-3,6,9,12-tetraoxapentadecan-15-oate)	[3]
CAS Number	1433996-83-8	[3]
Molecular Formula	C ₂₂ H ₃₄ O ₈	[3]
Molecular Weight	426.51 g/mol	[3]
Appearance	To be determined	[3]
Purity	>98% (typical)	[3]
Solubility	Soluble in DMSO, DCM, DMF	[4]
Storage	Store at -20°C for long-term	[3]

Chemical Structure

The chemical structure of **Ald-Ph-PEG5-Boc** is illustrated below.





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